

A Comparative Guide to Fatigue Life Prediction Models for E235 Steel

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This guide provides a comprehensive comparison of common fatigue life prediction models applicable to **E235** steel, a widely used non-alloy structural steel. The performance of these models is discussed in the context of available experimental data. This document is intended to assist researchers and professionals in selecting appropriate models for fatigue life assessment and in understanding the experimental validation process.

Introduction to E235 Steel

E235 steel is a carbon (non-alloy) steel often used in construction and machinery for applications requiring good weldability and formability.^[1] Its mechanical properties, including a minimum yield strength of 235 MPa, make it suitable for various structural components that may be subjected to cyclic loading, necessitating an understanding of its fatigue behavior.^[1]

Common Fatigue Life Prediction Models

The prediction of fatigue life in metallic materials like **E235** steel is primarily approached through three main methodologies: the stress-life (S-N) approach, the strain-life (ϵ -N) approach, and the fracture mechanics approach.

- **Stress-Life (S-N) Approach:** This is the most traditional method, suitable for high-cycle fatigue (HCF) where stresses are primarily within the elastic region.^{[2][3]} It relates the stress

amplitude (S) to the number of cycles to failure (N). The relationship is often described by the Basquin equation.

- **Strain-Life (ϵ -N) Approach:** This approach is more appropriate for low-cycle fatigue (LCF) where plastic deformation occurs at a local level, such as at notches or other stress concentrations.[2][3] The Coffin-Manson relationship is a cornerstone of this approach, relating the plastic strain amplitude to fatigue life. To account for mean stress effects, models like the Morrow and Smith-Watson-Topper (SWT) equations are used.
- **Fracture Mechanics Approach:** This method assumes the presence of an initial crack and predicts the crack growth rate under cyclic loading.[3] It is particularly useful for predicting the remaining life of a component with a known defect.

A summary of key models within these approaches is presented below.

Approach	Model	Description	Applicability
Stress-Life	Basquin Equation	Relates stress amplitude to the number of cycles to failure in the high-cycle fatigue regime.	High-Cycle Fatigue (HCF)
Strain-Life	Coffin-Manson Relation	Describes the relationship between plastic strain amplitude and the number of cycles to failure.	Low-Cycle Fatigue (LCF)
Strain-Life	Morrow Equation	Modifies the Coffin-Manson relation to include the effect of mean stress.	LCF with mean stress
Strain-Life	Smith-Watson-Topper (SWT)	An alternative model to account for mean stress effects by considering the product of stress amplitude and strain amplitude.	LCF with mean stress
Fracture Mechanics	Paris Law	Relates the stress intensity factor range to the crack growth rate.	Components with existing cracks

Experimental Data for E235 Steel

The validation of any fatigue life prediction model requires robust experimental data. Below is a summary of the mechanical properties of **E235** steel, which are essential inputs for these models.

Table 1: Mechanical Properties of **E235** Steel

Property	Value
Yield Strength (Rp0.2)	≥ 235 MPa[1]
Ultimate Tensile Strength (Rm)	360 - 510 MPa
Elongation at Break	25 - 26 %
Young's Modulus (E)	190 GPa[4]
Fatigue Strength	140 - 200 MPa[4]

Note: Properties can vary based on the specific condition (e.g., annealed, normalized) and product form.

Experimental studies on **E235** and similar steels like S235 provide insights into their fatigue behavior under various loading conditions. For instance, low-cycle multiaxial loading tests have been conducted on **E235** steel to analyze its cyclic stress-strain response and fatigue life.[5]

Experimental Protocols

The generation of reliable fatigue data for model validation follows standardized experimental protocols.

Fatigue Testing Methodology:

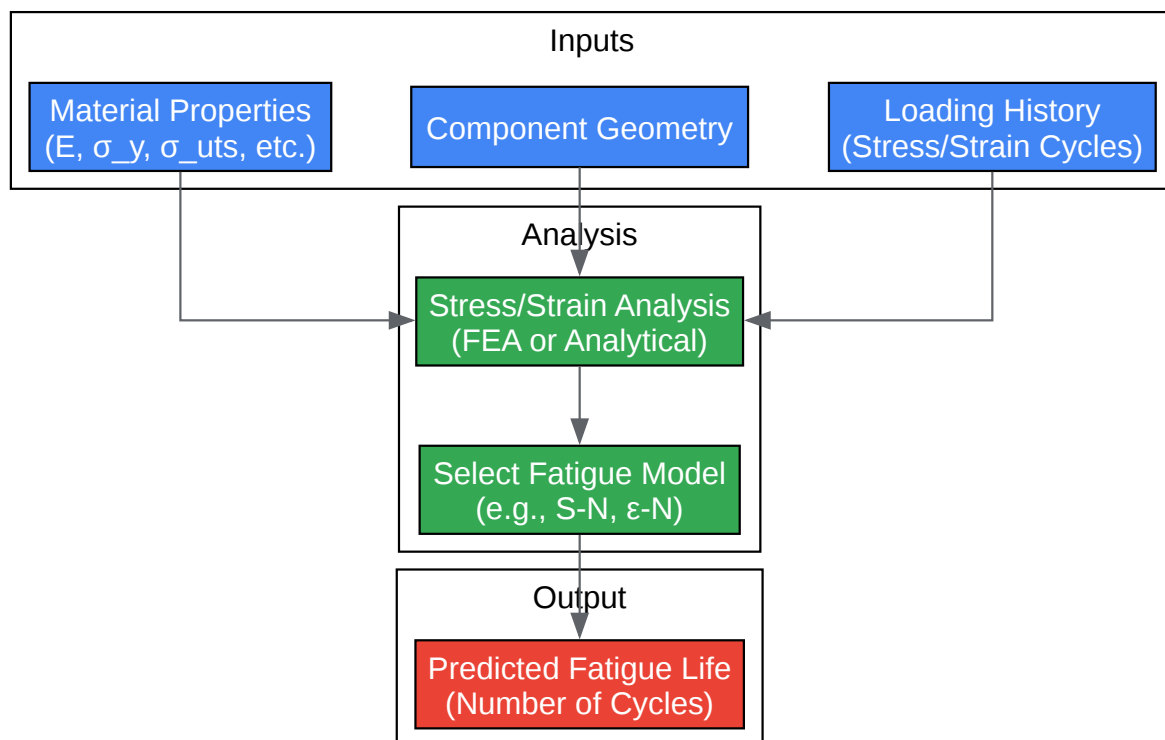
- **Specimen Preparation:** Test specimens are machined from the material stock. For **E235** steel, thin-walled hollow specimens are often used for multiaxial fatigue tests.[5] The surface finish is critical as it can influence crack initiation.
- **Test Setup:** Fatigue tests are typically performed on servo-hydraulic testing machines capable of applying controlled cyclic loads or displacements.[5] For axial-torsional testing, biaxial extensometers are used to measure normal and shear strains.[5]
- **Loading Conditions:** Tests can be either strain-controlled or stress-controlled. Strain-controlled tests are common for LCF, while stress-controlled tests are used for HCF.[2][5]

The loading is typically sinusoidal with a defined stress ratio ($R = \sigma_{\min} / \sigma_{\max}$) and frequency.

- **Data Acquisition:** During the test, the load, displacement, and strain are continuously monitored and recorded. The number of cycles to failure is determined, often defined by a specific drop in load-carrying capacity or complete fracture of the specimen.
- **S-N Curve Generation:** To generate an S-N curve, multiple tests are conducted at different stress amplitudes, and the number of cycles to failure is recorded for each.[\[6\]](#)

Visualization of Fatigue Life Prediction Workflow

The general workflow for predicting the fatigue life of a component is illustrated in the diagram below. This process starts with defining the material properties and loading conditions and proceeds through stress/strain analysis to the final life estimation using a selected fatigue model.

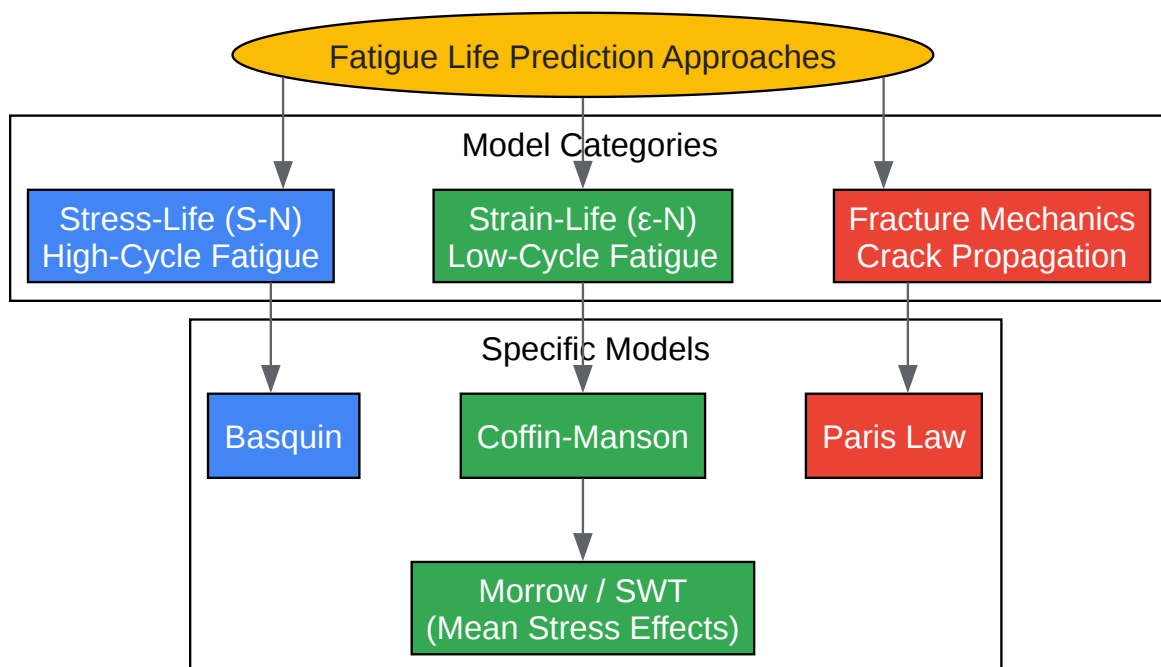


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Caption: General workflow for fatigue life prediction.

Logical Relationships Between Fatigue Models

The different fatigue life prediction models are interconnected and chosen based on the dominant failure mechanism and loading conditions. The following diagram illustrates the logical hierarchy and selection criteria for these models.



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Caption: Classification of fatigue life prediction models.

Conclusion

The selection of an appropriate fatigue life prediction model for **E235** steel depends on the specific loading conditions and the desired level of detail in the analysis. For high-cycle fatigue applications where stresses remain largely elastic, the stress-life (S-N) approach is generally sufficient. In contrast, for low-cycle fatigue scenarios involving plastic deformation, the strain-

life (ϵ -N) approach, with considerations for mean stress effects, provides more accurate predictions. The fracture mechanics approach is indispensable for damage tolerance analyses where the growth of pre-existing flaws is a concern.

The validation of these models against experimental data specific to **E235** steel is crucial for ensuring the reliability of fatigue life predictions. This guide provides the foundational information on the models and the experimental procedures required for such a validation, serving as a valuable resource for researchers and engineers working with this material.

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